Technical Guide: Spectroscopic Analysis of 1,4-Piperazinediethylamine

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Compound of Interest

Compound Name:	*1,4-Piperazinediethylamine*
CAS No.:	*6531-38-0*
Cat. No.:	*B056578*

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CAS: 6531-38-0 | Formula:ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

| MW: 172.27 g/mol [1][2]

Executive Summary

1,4-Piperazinediethylamine (also known as 1,4-Bis(2-aminoethyl)piperazine) is a centrosymmetric polyamine often utilized as a curing agent for epoxy resins, a ligand in coordination chemistry, and an intermediate in pharmaceutical synthesis.[3][1][2][4][5][6]

Critical Distinction: Researchers frequently confuse this compound with its mono-substituted analog, N-(2-aminoethyl)piperazine (AEP, CAS 140-31-8).[3][1][2] This guide focuses exclusively on the di-substituted (1,4-bis) species.[3][1][2] The most reliable method to distinguish the two is NMR symmetry analysis: the 1,4-bis compound possesses a center of inversion, rendering the spectrum significantly simpler than the asymmetric mono-substituted analog.[3][1][2]

Part 1: Structural Analysis & Symmetry

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Before interpreting spectra, one must understand the molecule's topology.[1][2] The molecule consists of a piperazine ring substituted at both nitrogen positions (1 and 4) with 2-aminoethyl groups.[3][1][2]

- Point Group:ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

  (in the most stable anti-conformation).[1][2]

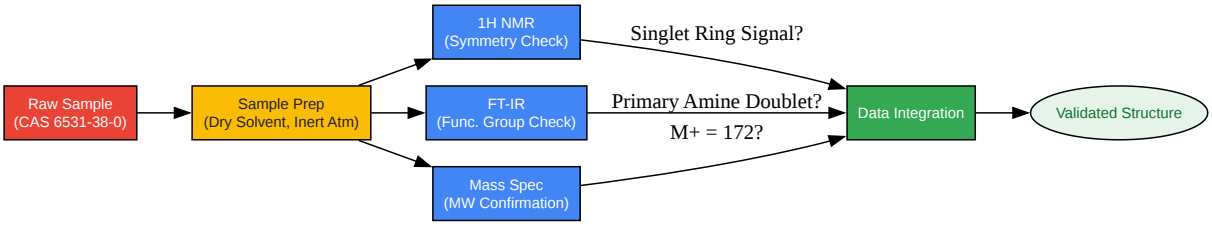
- Symmetry Elements: Center of inversion (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

).[1][2]

- Implication: The two side chains are chemically equivalent.[1][2] The four carbons within the piperazine ring are chemically equivalent.[3][1][2]

Analytical Workflow

The following diagram outlines the logical flow for validating the identity of **1,4-Piperazinediethylamine**, specifically designed to rule out common impurities like the mono-substituted precursor.



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Figure 1: Analytical workflow for structural validation. Note that the "Singlet Ring Signal" in NMR is the key differentiator from the mono-substituted impurity.[3][1][2]

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Part 2: Sample Preparation & Handling

Expert Insight: Polyamines are notoriously hygroscopic and avid absorbers of atmospheric ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

, forming carbamates that appear as spurious signals in NMR (typically carbonyl carbons ~164 ppm) and broaden IR bands.[1][2]

Protocol: "Clean-Spec" Preparation

- Drying: If the sample appears viscous or cloudy, dry over KOH pellets or distilled over sodium metal (if high purity is required) under vacuum.[3][1][2]
- Solvent Choice (NMR):
  - Preferred:ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

    (Chloroform-d).[1][2] It minimizes exchange with amine protons, allowing observation of the broad NH signals.[1][2]
  - Alternative:ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

    . Useful for solubility, but

    protons will exchange and disappear (H-D exchange), leaving only the carbon backbone signals.[1][2]
- Handling: Prepare samples in a glovebox or under a nitrogen cone to prevent carbamate formation.[1][2]

Part 3: Nuclear Magnetic Resonance (NMR) Spectroscopy[1][2][3]

H NMR (Proton)

Solvent:ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

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| Reference: TMS (0.00 ppm)[1][2]

Due to the ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

symmetry, the spectrum is remarkably simple for a molecule of this size.[1][2]

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Assignment	Shift (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">, ppm)	Multiplicity	Integration	Coupling ( )	Notes
A (Terminal)	1.40 – 1.80	Broad Singlet	4H	-	Shift is concentration /temp dependent.
B (Ring Protons)	2.45 – 2.55	Singlet (Broad)	8H	-	Appears as a singlet due to rapid conformational averaging and equivalence.
C (Side Chain to Ring)	2.38 – 2.45	Triplet	4H	~6.0 Hz	Overlaps frequently with ring protons.[1][2]
D (Side Chain to)	2.75 – 2.85	Triplet	4H	~6.0 Hz	Deshielded relative to internal methylenes. [1][2]

Diagnostic Logic:

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- If you see three distinct sets of multiplets in the 2.3–3.0 ppm region with complex integration ratios (e.g., 4:4:2:2), you likely have the mono-substituted impurity (AEP).[3][1][2]
- The target molecule (1,4-Bis) shows a clean 2:1:1 integration pattern (Ring : SideChain-N : SideChain-NH2).[3][1][2]

C NMR (Carbon)

Solvent:ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

| Decoupling: Proton-decoupled[1][2]

Expected signals (only 3 unique carbon environments):

- Ring Carbons: ~53.5 ppm[1][2][5]
- Side Chain (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

  ): ~60.5 ppm (Deshielded by tertiary amine)[1][2]
- Side Chain (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

  ): ~39.0 ppm[1][2][5]

Part 4: Infrared (IR) Spectroscopy

Method: ATR (Attenuated Total Reflectance) or Neat Liquid Film.[3][1][2]

The IR spectrum is dominated by the amine functionalities.[3][1][2]

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| Wavenumber (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

)	Assignment	Description
3350 & 3280	N-H Stretch	Diagnostic Doublet. Primary amines (

) show two bands (asymmetric and symmetric stretch).[1][2] Secondary amines (impurity) show only one.[3][1][2] |
| 2940 – 2800 | C-H Stretch | Strong absorptions.[1][2] The "Bohlmann bands" (~2700-2800 ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

) may be visible, indicative of lone pair-C-H interaction in the piperazine ring.[1][2] |
1590 – 1610	N-H Bend	Scissoring vibration of the primary amine.
1450 – 1460	Bend	Scissoring/deformation of methylene groups.[1][2]
1130 – 1150	C-N Stretch	C-N single bond stretching vibrations.[1][2]

Part 5: Mass Spectrometry (MS)

Technique: EI (Electron Impact, 70 eV) or ESI (Electrospray Ionization).[3][1][2]

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Fragmentation Logic (EI)

For aliphatic amines, the dominant fragmentation pathway is ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

-cleavage.[1][2] The bond adjacent to the nitrogen atom breaks, stabilizing the radical cation on the nitrogen.[1][2]

- Molecular Ion (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

  ): m/z 172 (Often weak in EI, strong

  at 173 in ESI).[1][2]

- Base Peak: Usually m/z 44 or m/z 99 depending on energy.[1][2]

Key Fragments:

- m/z 30:ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

  (Primary amine fragment via

  -cleavage of side chain).[1][2]

- m/z 44:

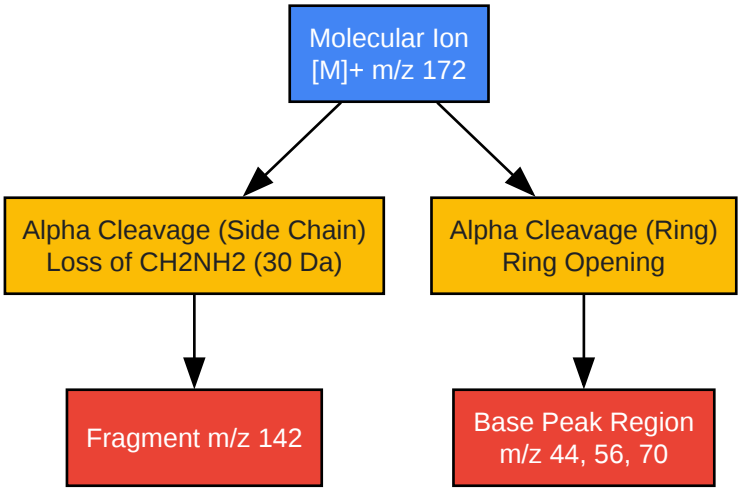
  or ring fragments.

- m/z 142:

  . Loss of the terminal

  group.

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Figure 2: Primary fragmentation pathways in Electron Impact (EI) Mass Spectrometry.[3][1][2]

Part 6: References & Verification[2][3][7]

To ensure data integrity, cross-reference your experimental results with the following authoritative databases.

- National Institute of Standards and Technology (NIST).[3][1][2][7] Mass Spectral Library - Piperazine derivatives. NIST Standard Reference Database.[3][1][2][7][8][9]
- SDBS. Spectral Database for Organic Compounds. AIST (Japan).[3][1][2] (Search specific CAS or "Piperazine" for analog comparison).[3][1][2] [3][1][2]
- PubChem. Compound Summary for CID 8795 (Related Mono-analog for comparison). National Library of Medicine.[3][1][2] [3][1][2]
- Silverstein, R. M., et al.Spectrometric Identification of Organic Compounds. 8th Edition.[1][2] Wiley.[3][1][2][6] (Authoritative text for amine fragmentation and shifts).

Disclaimer: Spectral data can vary based on solvent concentration, temperature, and trace impurities.[1][2] Always run a blank solvent scan and consider using an internal standard for quantitative purity assessment.

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